

20-Methylpregn-5-en-3beta-ol chemical and physical properties.

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Compound of Interest

Compound Name: 20-Methylpregn-5-en-3beta-ol

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An In-Depth Technical Guide to 20-Methylpregn-5-en-3beta-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **20-Methylpregn-5-en-3beta-ol**, a pregnane derivative of interest in steroid chemistry. This document summarizes its known attributes, details a key synthetic protocol, and outlines its currently understood biological significance, addressing the core requirements of researchers in the field.

Chemical and Physical Properties

20-Methylpregn-5-en-3beta-ol, also known by its synonym Guneribol, is a steroid derivative with the molecular formula $C_{22}H_{36}O$.^[1] While extensive experimental data on its physical properties remains limited in publicly accessible literature, a profile of its key chemical identifiers and computed properties has been established.

Table 1: Chemical Identifiers and Computed Physical Properties of **20-Methylpregn-5-en-3beta-ol**

Property	Value	Source
IUPAC Name	(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-propan-2-yl-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-ol	PubChem[1]
CAS Number	1042-59-7	PubChem[1]
Molecular Formula	C ₂₂ H ₃₆ O	PubChem[1]
Molecular Weight	316.5 g/mol	PubChem[1]
Monoisotopic Mass	316.276615768 Da	PubChem[1]
XLogP3	6.3	PubChem[1]
Heavy Atom Count	23	PubChem[1]
Complexity	506	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

Note: The majority of the physical properties listed are computationally derived and may not reflect experimentally determined values.

Synthesis of 20-Methylpregn-5-en-3beta-ol

A key synthetic route for **20-Methylpregn-5-en-3beta-ol** was reported by R.T. Blickenstaff in the Journal of the American Chemical Society in 1960. The synthesis involves a three-step process starting from Pregn-5-ene-3,20-diol, 20-methyl-, 3-acetate.[1]

Experimental Protocol: Synthesis of 20-Methylpregn-5-en-3beta-ol

The following protocol is based on the multi-step synthesis described in the literature.[1]

Step 1: Dehydration

- Reactants: Pregn-5-ene-3,20-diol, 20-methyl-, 3-acetate, Phosphorus oxychloride (POCl₃), Pyridine (Py).
- Procedure: The starting material is treated with phosphorus oxychloride in pyridine to induce dehydration.

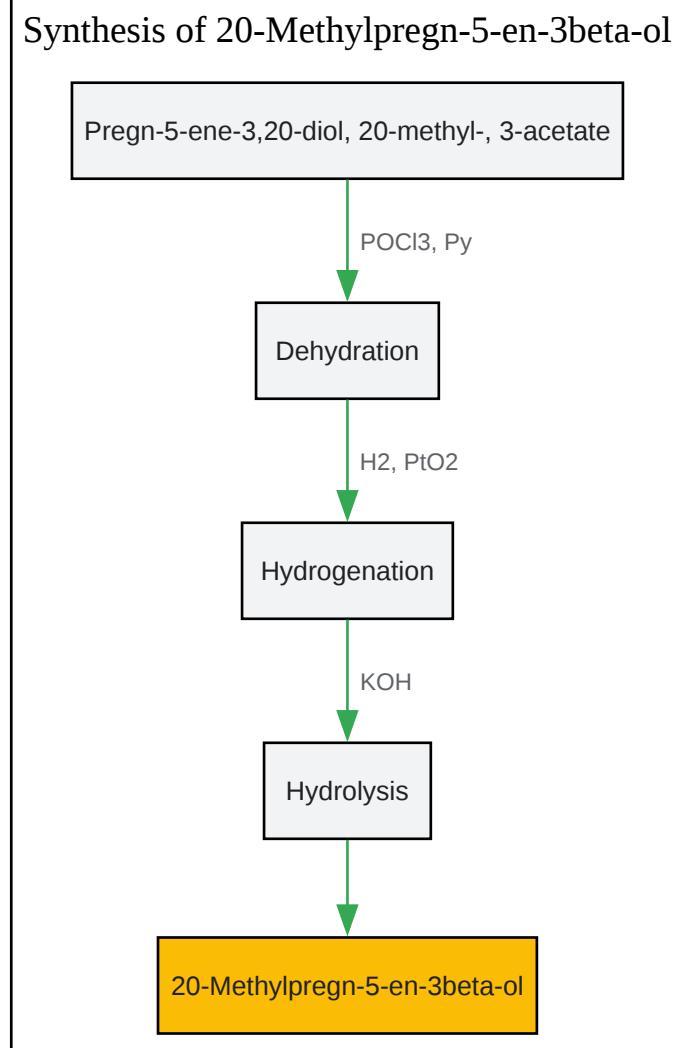
Step 2: Hydrogenation

- Reactants: The product from Step 1, Hydrogen gas (H₂), Platinum(IV) oxide (PtO₂).
- Procedure: The dehydrated intermediate is subjected to catalytic hydrogenation using Adams' catalyst (PtO₂) to reduce the newly formed double bond.

Step 3: Hydrolysis

- Reactant: The product from Step 2, Potassium hydroxide (KOH).
- Procedure: The acetate protecting group at the 3-beta position is removed by hydrolysis with potassium hydroxide to yield the final product, **20-Methylpregn-5-en-3beta-ol**.

Diagram 1: Synthetic Workflow for **20-Methylpregn-5-en-3beta-ol**



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Caption: A three-step synthesis of **20-Methylpregn-5-en-3 β -ol**.

Spectroscopic Data

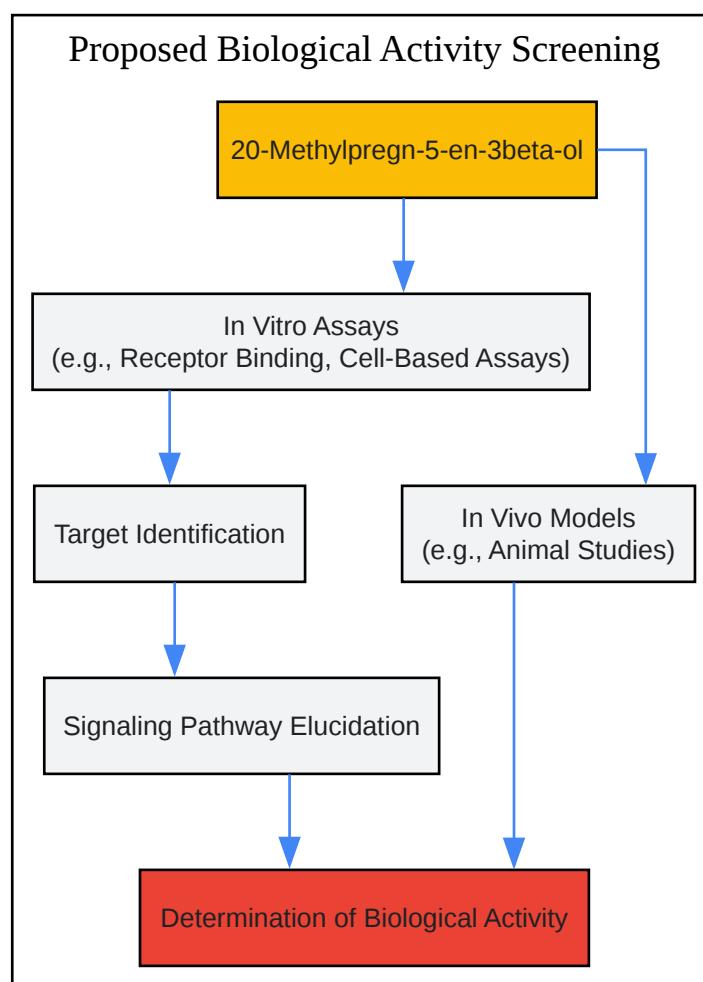
Detailed experimental spectroscopic data for **20-Methylpregn-5-en-3 β -ol** is not widely available in public databases. However, the PubChem database entry indicates the existence of a GC-MS spectrum.^[1] Researchers are advised to consult specialized spectroscopic libraries or perform their own analyses for detailed characterization.

Biological Activity and Signaling Pathways

As of the latest available information, there is no specific data on the biological activity or the signaling pathways directly involving **20-Methylpregn-5-en-3 β -ol**. Its structural similarity to other pregnane derivatives, such as pregnenolone, suggests potential interactions with steroid hormone receptors or neuroactive steroid pathways. However, without experimental evidence, any proposed biological role remains speculative.

Further research, including in vitro and in vivo screening, is necessary to elucidate the pharmacological profile and mechanism of action of this compound.

Diagram 2: Hypothetical Biological Investigation Workflow



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Caption: A logical workflow for investigating the biological properties of **20-Methylpregn-5-en-3 β -ol**.

Conclusion

20-Methylpregn-5-en-3beta-ol is a synthetically accessible pregnane steroid. While its fundamental chemical identity is established, a significant gap exists in the experimental validation of its physical properties and, more importantly, its biological function. The synthetic protocol outlined provides a basis for obtaining this compound for further study. Future research should prioritize the experimental determination of its physicochemical parameters and a thorough investigation into its potential pharmacological effects to understand its role in biological systems and its potential for therapeutic applications.

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References

- 1. 20-methylpregn-5-en-3 beta-ol synthesis - chemicalbook [chemicalbook.com]
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